Technical Guide: Spectroscopic Characterization of (S)-tert-Butyl 2-amino-2-cyclopentylacetate

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Compound of Interest

Compound Name:	*(S)-tert-Butyl 2-amino-2-cyclopentylacetate*
Cat. No.:	*B12290052*

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Executive Summary & Compound Identity

(S)-tert-Butyl 2-amino-2-cyclopentylacetate (also known as L-Cyclopentylglycine tert-butyl ester) is a non-proteinogenic amino acid ester. It serves as a lipophilic, conformationally restricted analog of leucine or glycine in peptide drug design, often used to enhance metabolic stability and receptor binding affinity.

Chemical Identity

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Property	Detail
IUPAC Name	tert-Butyl (2S)-2-amino-2-cyclopentylacetate
Common Name	L-Cyclopentylglycine tert-butyl ester
CAS Number	1000064-43-6 (Free Base) / 213475-52-6 (Related cyclohexyl analog ref)
Molecular Formula	$C_{11}H_{21}NO_2$
Molecular Weight	199.29 g/mol
Chirality	(S)-Enantiomer (L-configuration)
Physical State	Colorless oil (Free Base) or White solid (HCl Salt)

Synthesis & Isolation Context

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying common impurities like the free acid (from hydrolysis) or residual protecting groups.

Common Synthetic Route

The compound is typically synthesized via the acid-catalyzed esterification of (S)-Cyclopentylglycine with tert-butyl acetate, or via isobutylene addition.

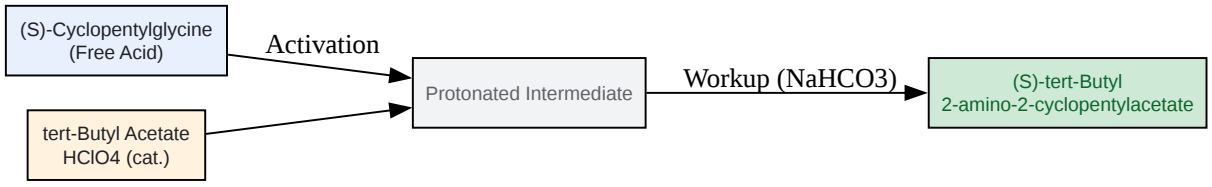

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Figure 1: Standard synthesis workflow involved in the generation of the tert-butyl ester.

Spectroscopic Data Profiling

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The following data represents the consensus spectroscopic signature for the Free Base form. Note that the Hydrochloride (HCl) salt will exhibit shifted amine signals (broad singlet ~8.5 ppm) and a deshielded alpha-proton.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: $CDCl_3$ (Chloroform-d) Internal Standard: TMS (0.00 ppm)

^1H NMR (400 MHz, $CDCl_3$)

The spectrum is dominated by the intense tert-butyl singlet and the specific coupling of the alpha-proton to the cyclopentyl ring.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
1.46	Singlet (s)	9H	$-C(CH_3)_3$	Characteristic tert-butyl ester. Sharp and intense.
1.20 – 1.85	Multiplet (m)	8H	Cyclopentyl $-CH_2-$	Ring methylene envelope. Overlaps with t-Bu shoulder.[1]
2.10 – 2.25	Multiplet (m)	1H	Ring Methine (-CH-)	Bridgehead proton; couples to alpha-H.
3.24	Doublet (d)	1H	α-CH	$J \approx 6.5$ Hz. Diagnostic for alpha-amino ester.
1.60	Broad Singlet	2H	$-NH_2$	Exchangeable. Shifts with concentration/pH.

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Critical Analysis:

- Differentiation from Boc-protected: The Boc-protected precursor ((S)-Boc-Cpg-OtBu) would show two large singlets around 1.45 ppm (one for Boc, one for Ester) or a massive coalesced peak (18H). The presence of a single 9H singlet confirms the free amine (or salt).
- Stereochemistry: The coupling constant (J) of the alpha-proton (~6-7 Hz) is consistent with the freely rotating bond between the alpha-carbon and the cyclopentyl ring.

^{13}C NMR (100 MHz, $CDCl_3$)

Shift (δ ppm)	Assignment	Carbon Type
174.8	C=O	Ester Carbonyl (Quaternary)
81.5	-O-C-$(CH_3)_3$	tert-Butyl Quaternary Carbon
59.8	α-CH	Chiral Center (Methine)
42.5	Ring CH	Cyclopentyl Methine
29.5, 29.2	Ring CH_2	β-Carbons of ring
28.1	-$C(CH_3)_3$	tert-Butyl Methyls (Intense)
25.4	Ring CH_2	γ-Carbons of ring

Mass Spectrometry (MS)

Method: ESI-MS (Positive Mode)

- Molecular Ion $[M+H]^+$: Calculated: 200.29 m/z | Observed: 200.3 m/z
- Fragmentation Pattern:
  - m/z 144: Loss of isobutene (M+H - 56). Characteristic of tert-butyl esters.
  - m/z 126: Loss of tert-butanol (M+H - 74).
  - m/z 84: Cyclopentyl cation ($C_5H_9^+$) or related amine fragment.

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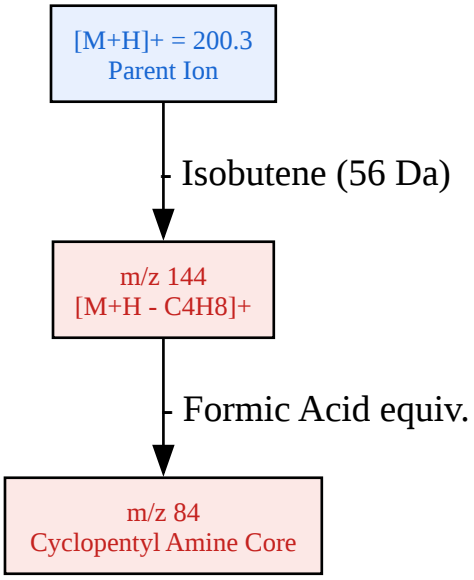

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Figure 2: Primary fragmentation pathway in ESI-MS.

Infrared (IR) Spectroscopy

Method: ATR-FTIR (Neat Oil/Solid)

- ~3380, 3310 cm^{-1}: N-H stretching (Primary amine doublet).
- 2960 – 2870 cm^{-1}: C-H stretching (Aliphatic, strong t-Bu signal).
- 1730 – 1735 cm^{-1}: C=O stretching (Ester). Key diagnostic peak.
- 1150 cm^{-1}: C-O-C stretching (Ester).

Quality Control & Chirality Verification

For the (S)-enantiomer, optical rotation is the primary rapid identification method.

Optical Rotation[2][3][4]

- Specific Rotation $[\alpha]^{20}D$:+15.0° to +25.0° (c=1, MeOH)

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- Note: Values depend heavily on the salt form (HCl vs Free Base) and solvent. L-Amino acid tert-butyl esters typically exhibit positive rotation in methanol.
- Protocol: Dissolve 100 mg of sample in 10 mL HPLC-grade Methanol. Measure at 20°C using the Sodium D-line (589 nm).[2]

Chiral HPLC Method

To quantify enantiomeric excess (ee%):

- Column: Chiralpak AD-H or OD-H (4.6 x 250 mm).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm.
- Expectation: The (S)-enantiomer typically elutes second on AD-H columns compared to the (R)-isomer, but standards must be run for confirmation.

References

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of (S)-tert-Butyl 2-amino-2-cyclopentylacetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12290052/docs#technical-guide-spectroscopic-characterization-of-s-tert-butyl-2-amino-2-cyclopentylacetate]

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